

# Physicochemical properties of 1H-Indole-3-propanol for research applications.

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## 1H-Indole-3-propanol: A Technical Guide for Research Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, research applications, and experimental protocols related to **1H-Indole-3-propanol**. While direct biological studies on **1H-Indole-3-propanol** are limited, its significance as a synthetic precursor for bioactive molecules and as a metabolic parent to the extensively studied Indole-3-propionic acid (IPA) is of considerable interest to the scientific community. This document summarizes key data, details relevant experimental procedures, and visualizes associated pathways to facilitate further research and drug development.

## Physicochemical Properties of 1H-Indole-3-propanol

A thorough understanding of the physicochemical properties of **1H-Indole-3-propanol** is fundamental for its application in research. The following table summarizes its key characteristics.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO	[1][2]
Molecular Weight	175.23 g/mol	[1][2]
CAS Number	3569-21-9	[1]
Melting Point	0 °C	[1]
Boiling Point	369.8 ± 0.0 °C at 760 mmHg	[1]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[1]
pKa	15.18 ± 0.10 (Predicted)	[1]
XLogP3	1.8	[1]
Solubility	Soluble in ethanol.	[3]

## Research Applications: A Tale of a Precursor and its Bioactive Metabolite

Current research primarily utilizes **1H-Indole-3-propanol** as a versatile starting material in organic synthesis. Its structural relationship to the highly bioactive metabolite, Indole-3-propionic acid (IPA), positions it as a compound of significant interest.

## Synthetic Applications of **1H-Indole-3-propanol**

**1H-Indole-3-propanol** serves as a key building block for the synthesis of various target molecules, including agonists for the human 5-HT1D receptor, which are relevant in the development of treatments for migraines.[3][4] A common synthetic transformation is its oxidation to **1H-Indole-3-propanal**.[1]

This protocol details the oxidation of **1H-Indole-3-propanol** using pyridinium chlorochromate (PCC).[1]

Materials:

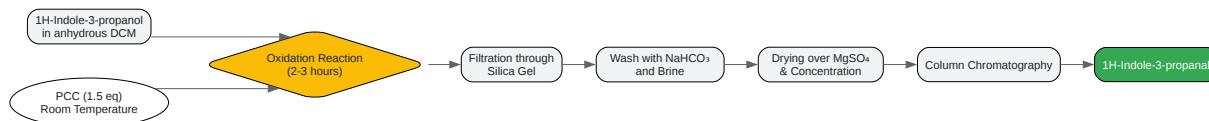
- **1H-Indole-3-propanol**

- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (DCM)
- Silica gel
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ethyl acetate
- Hexanes
- Standard laboratory glassware (round-bottom flask, separatory funnel, etc.)
- Magnetic stirrer
- Rotary evaporator
- Column chromatography apparatus

**Procedure:**

- Dissolve **1H-Indole-3-propanol** (1 equivalent) in anhydrous DCM in a round-bottom flask.
- Add PCC (1.5 equivalents) to the solution at room temperature with stirring.
- Monitor the reaction progress using thin-layer chromatography (TLC). The reaction is typically complete within 2-3 hours.
- Upon completion, dilute the reaction mixture with DCM and filter through a pad of silica gel to remove chromium salts.
- Wash the silica pad with additional DCM.

- Combine the organic filtrates and wash sequentially with saturated  $\text{NaHCO}_3$  solution and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent to obtain pure 1H-Indole-3-propanal.[1]



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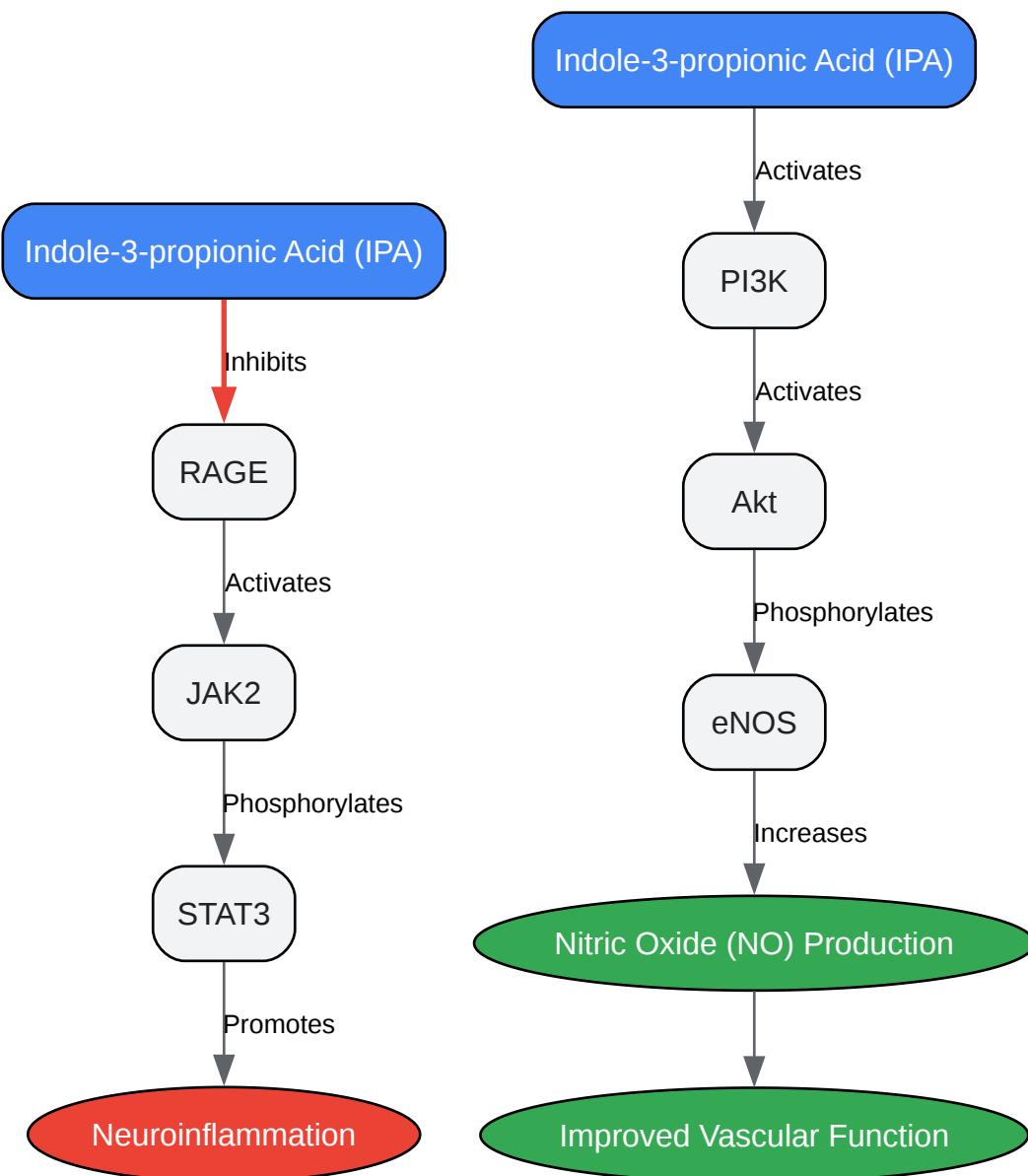
**Caption:** Workflow for the oxidation of **1H-Indole-3-propanol**.

## Biological Significance of Indole-3-propionic Acid (IPA), a Key Metabolite

While **1H-Indole-3-propanol**'s direct biological activity is not extensively documented, its metabolic derivative, Indole-3-propionic acid (IPA), is a subject of intense research. IPA is a tryptophan metabolite produced by the gut microbiota and exhibits potent neuroprotective, anti-inflammatory, and antioxidant properties.[5][6]

IPA has been shown to exert its biological effects through various signaling pathways.

- RAGE-JAK2-STAT3 Pathway: IPA can attenuate neuroinflammation by inhibiting the Receptor for Advanced Glycation End-products (RAGE)/Janus kinase 2 (JAK2)/Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.[5]

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